

# (4-methoxyphenyl)acetonitrile IUPAC name and synonyms

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Compound of Interest

Compound Name: 4-Methoxyphenylacetonitrile

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# (4-methoxyphenyl)acetonitrile: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (4-methoxyphenyl)acetonitrile, including its chemical identity, physical properties, and a representative synthetic protocol. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

### **Chemical Identity and Nomenclature**

(4-methoxyphenyl)acetonitrile is an organic compound that serves as a versatile intermediate in the synthesis of various pharmaceuticals and other fine chemicals.

IUPAC Name: 2-(4-methoxyphenyl)acetonitrile[1]

Synonyms: A variety of synonyms are used to refer to this compound in literature and commercial listings. The most common of these are listed in the table below.



Synonym	Reference
4-Methoxyphenylacetonitrile	[1][2][3]
p-Methoxyphenylacetonitrile	[1]
4-Methoxybenzyl cyanide	[2][3][4]
Benzeneacetonitrile, 4-methoxy-	[1]
p-Anisylacetonitrile	[2]
(p-Methoxyphenyl)acetonitrile	[2]
4-Methoxybenzeneacetonitrile	[2]
Anisylacetonitrile	[1]
p-Methoxybenzylnitrile	[2]
NSC 96	[1][2]

## **Physicochemical Properties**

A summary of the key physicochemical properties of (4-methoxyphenyl)acetonitrile is presented below. This data is essential for its handling, storage, and application in experimental settings.



Property	Value	Reference
CAS Number	104-47-2	[1][2][3]
Molecular Formula	C9H9NO	[1][3]
Molecular Weight	147.17 g/mol	
Appearance	Clear, colorless to pale-yellow liquid	
Melting Point	8 °C	[3]
Boiling Point	286-287 °C at 760 mmHg	
Density	1.080 to 1.090 g/cm³ at 25°C	_
Solubility	Soluble in water (10g/L at 20°C), ethanol, ether, and chloroform.	
Flash Point	112 °C	[3]
Refractive Index	n20/D 1.531	[3]

## **Representative Synthetic Protocol**

The following is a representative experimental protocol for the synthesis of a closely related analogue, 2-(3-hydroxy-4-methoxyphenyl)acetonitrile, which illustrates a common method for the preparation of substituted phenylacetonitriles from the corresponding benzyl alcohol. This method can be adapted for the synthesis of (4-methoxyphenyl)acetonitrile.

Reaction: Cyanation of a Benzyl Alcohol

Materials and Reagents:

- 3-Methoxy-4-hydroxybenzyl alcohol
- Sodium cyanide (NaCN)
- N,N-Dimethylformamide (DMF)



- Water
- Sodium hydroxide (NaOH)
- Acetic acid
- Chloroform
- Magnesium sulfate (MgSO4), anhydrous

#### Equipment:

- Round-bottom flask
- Condenser
- Stirrer and heating mantle
- Nitrogen gas inlet
- Standard laboratory glassware for extraction and distillation

#### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a condenser and under a nitrogen atmosphere, dissolve the starting benzyl alcohol (0.12 mol) in DMF (300 mL).[2]
- Addition of Cyanide: To this solution, add sodium cyanide (0.14 mol).
- Heating: Heat the reaction mixture to 120°C and stir for 24 hours.[2]
- Quenching: After 24 hours, cool the solution to room temperature and cautiously add water (100 mL).[2]
- Basification and Solvent Removal: Basify the reaction mixture to a pH of 10 using solid NaOH. Remove the DMF by distillation under reduced pressure.[2]
- Neutralization: Add water (250 mL) and acetic acid (20 mL) to achieve a neutral pH (~7).[2]

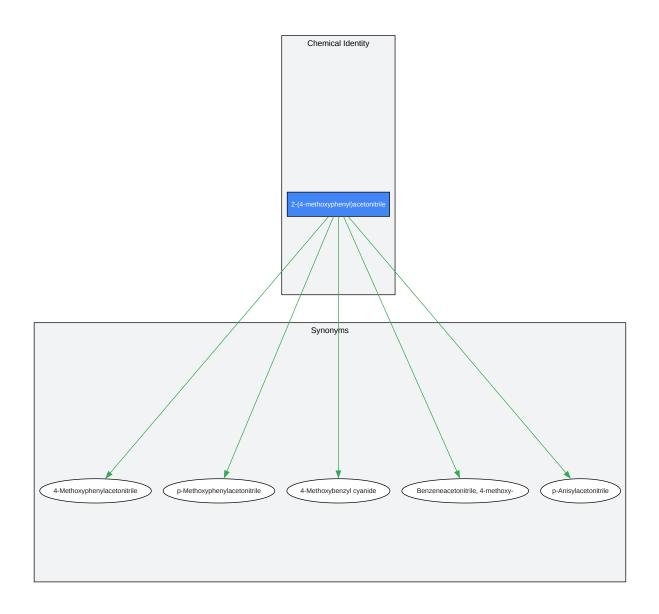


- Extraction: Extract the aqueous mixture with chloroform (5 x 100 mL).[2]
- Washing and Drying: Combine the organic extracts and wash with water (5 x 50 mL). Dry the organic layer over anhydrous MgSO4.[2]
- Isolation: Filter to remove the drying agent and remove the solvent under reduced pressure to yield the crude product.[2]

## **Logical Relationships**

The following diagram illustrates the relationship between the primary chemical name and its various synonyms.





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Caption: Relationship between the IUPAC name and common synonyms.



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